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Technical Guide: 5-(azidomethyl)-2methylpyrimidine for Research and Development

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Compound of Interest		
Compound Name:	5-(Azidomethyl)-2- methylpyrimidine	
Cat. No.:	B1465245	Get Quote

This technical guide provides an in-depth overview of **5-(azidomethyl)-2-methylpyrimidine**, a heterocyclic building block valuable for researchers, scientists, and professionals in drug development. The document outlines its chemical properties, commercial availability, safety considerations, and a generalized protocol for its application in click chemistry.

Introduction to 5-(azidomethyl)-2-methylpyrimidine

5-(azidomethyl)-2-methylpyrimidine is a functionalized pyrimidine derivative that serves as a versatile reagent in organic synthesis. Its key feature is the azidomethyl group (-CH₂N₃) attached to the pyrimidine core. This functional group makes the molecule an ideal participant in bioorthogonal "click" chemistry reactions, most notably the Copper(I)-Catalyzed Azide-Alkyne Cycloaddition (CuAAC).

The pyrimidine scaffold is a fundamental core structure in numerous biologically active compounds, including nucleobases and various pharmaceuticals. The ability to readily introduce this moiety onto other molecules via a stable triazole linkage makes **5**- (azidomethyl)-2-methylpyrimidine a valuable tool for synthesizing novel compounds for drug discovery, chemical biology, and materials science. It allows for the creation of diverse molecular architectures with potential applications in medicinal chemistry and beyond.

Commercial Suppliers



The primary commercial source for **5-(azidomethyl)-2-methylpyrimidine** appears to be Toronto Research Chemicals (TRC), a subsidiary of LGC Standards. TRC specializes in the synthesis of complex organic small molecules for biomedical research.[1][2] Their products are available directly and through a global network of distributors. While a comprehensive list of all distributors is not readily available, one such distributor is CymitQuimica.[1]

Technical Data

Quantitative data for **5-(azidomethyl)-2-methylpyrimidine** is summarized in the table below. This information is crucial for experimental planning, including molar calculations and characterization.

Property	Value
Chemical Name	5-(azidomethyl)-2-methylpyrimidine
CAS Number	1073428-44-5
Molecular Formula	C ₆ H ₇ N ₅
Molecular Weight	149.15 g/mol
Appearance	(Typically a solid, refer to supplier for specifics)
Purity	(Refer to supplier's Certificate of Analysis)

Safety and Handling

A specific Safety Data Sheet (SDS) for **5-(azidomethyl)-2-methylpyrimidine** was not readily available through public searches. However, as an organic azide, it must be handled with caution due to the potential hazards associated with this class of compounds.

General Precautions for Handling Organic Azides:

- Potential for Instability: Organic azides can be energetic and may decompose explosively, especially when heated, subjected to shock or friction, or in the presence of certain metals. It is crucial to avoid heating the compound unnecessarily.
- Toxicity: Many organic azides are toxic. Avoid inhalation, ingestion, and skin contact.



- Personal Protective Equipment (PPE): Always wear appropriate PPE, including safety glasses or goggles, a lab coat, and chemical-resistant gloves, when handling the compound.
- Ventilation: Work in a well-ventilated area, preferably within a chemical fume hood.
- Storage: Store in a cool, dark, and well-ventilated place, away from heat sources and incompatible materials (e.g., strong acids, strong oxidizing agents, and heavy metals).
- Disposal: Dispose of the compound and any contaminated materials in accordance with local, state, and federal regulations for hazardous waste.

Researchers should always consult institutional safety guidelines and, if possible, obtain the supplier-specific SDS before handling this compound.

Experimental Protocol: Copper-Catalyzed Azide-Alkyne Cycloaddition (CuAAC)

The primary application of **5-(azidomethyl)-2-methylpyrimidine** is its reaction with terminal alkynes to form a stable 1,2,3-triazole ring. The following is a generalized protocol for a typical small-scale CuAAC reaction. Researchers should optimize conditions for their specific substrates.

Materials:

- 5-(azidomethyl)-2-methylpyrimidine
- Alkyne-containing substrate
- Copper(II) sulfate pentahydrate (CuSO₄·5H₂O)
- Sodium ascorbate
- Solvent (e.g., a mixture of t-butanol and water, or DMF, DMSO)
- Nitrogen or Argon source for inert atmosphere

Procedure:

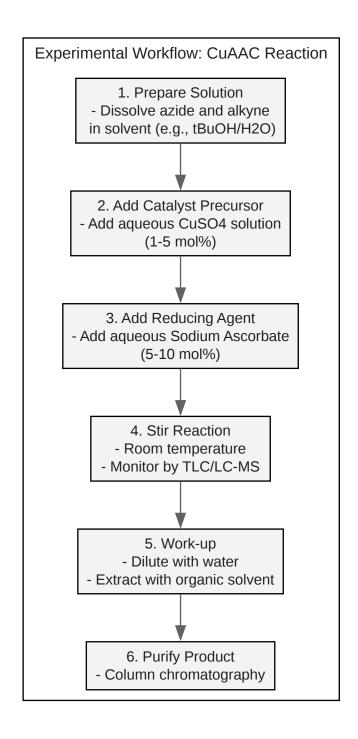


- Reactant Preparation: In a suitable reaction vessel, dissolve **5-(azidomethyl)-2-methylpyrimidine** (1.0 equivalent) and the alkyne-containing substrate (1.0 1.2 equivalents) in the chosen solvent system (e.g., t-BuOH/H₂O 1:1).
- Catalyst Preparation: In a separate vial, prepare fresh solutions of copper(II) sulfate (e.g., 0.1
 M in water) and sodium ascorbate (e.g., 0.2 M in water).
- Reaction Initiation: To the stirred solution of the azide and alkyne, add the copper(II) sulfate solution (typically 1-5 mol%).
- Reduction of Copper(II): Immediately after, add the sodium ascorbate solution (typically 5-10 mol%). The sodium ascorbate acts as a reducing agent to generate the active Cu(I) catalyst in situ.
- Reaction Progress: Stir the reaction mixture at room temperature. The reaction is often
 complete within 1-24 hours. Monitor the progress of the reaction by an appropriate analytical
 technique, such as Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass
 Spectrometry (LC-MS).
- Work-up and Purification: Once the reaction is complete, the product can be isolated. A typical work-up may involve diluting the reaction mixture with water and extracting the product with an organic solvent (e.g., ethyl acetate, dichloromethane). The combined organic layers are then washed, dried over a drying agent (e.g., Na₂SO₄ or MgSO₄), filtered, and concentrated under reduced pressure. The crude product is then purified, typically by flash column chromatography on silica gel.

Visualizations

The following diagrams illustrate the experimental workflow and a key application of **5-** (azidomethyl)-2-methylpyrimidine.

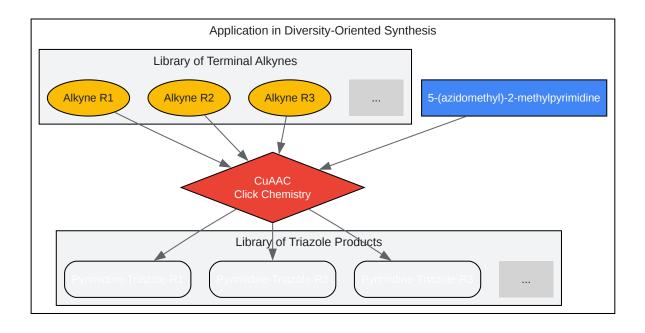




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Caption: General workflow for a Copper-Catalyzed Azide-Alkyne Cycloaddition (CuAAC) reaction.





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Caption: Use in creating diverse libraries of pyrimidine-triazole conjugates via click chemistry.

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References

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